

Physicochemical Properties of 4-Bromobenzene-1,2-diamine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromobenzene-1,2-diamine

Cat. No.: B031645

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling points of **4-Bromobenzene-1,2-diamine** (CAS No. 1575-37-7), a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs.^{[1][2]} The document outlines its physical properties, standardized experimental protocols for their determination, and a logical workflow for these characterization processes.

Core Physicochemical Data

4-Bromobenzene-1,2-diamine is typically a white to brown solid at room temperature.^{[2][3][4]}^[5] The following table summarizes its key physical properties as reported in the literature.

Property	Value	Source
Melting Point	65-69 °C (decomposes)	[1] [5] [6] [7]
62.0 to 66.0 °C	[8]	
64 °C	[8]	
59.0-68.0 °C	[9]	
62 to 65 °C	[2]	
Boiling Point	289.3 ± 20.0 °C (Predicted)	[1] [4] [7]
289.3 °C at 760 mmHg		
No data available	[10] [11]	

Experimental Protocols

Accurate determination of melting and boiling points is crucial for verifying the purity and identity of a compound.[\[12\]](#) The following are standard methodologies for these measurements.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase.[\[13\]](#) Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C. Impurities tend to lower and broaden the melting range.[\[12\]](#)

Methodology:

- **Sample Preparation:** A small amount of the dry, finely powdered **4-Bromobenzene-1,2-diamine** is packed into a capillary tube, sealed at one end, to a height of 1-2 cm.[\[14\]](#)[\[15\]](#)
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[\[14\]](#) This assembly is then placed in a heating apparatus, such as a Thiele tube containing mineral oil or a modern digital melting point apparatus (e.g., Mel-Temp).[\[14\]](#)

- Heating: The apparatus is heated gradually, with the rate of heating slowed to approximately 2°C per minute as the expected melting point is approached.
- Observation and Recording: The temperature at which the substance first begins to melt (t1) and the temperature at which the last solid crystal liquefies (t2) are recorded.[\[14\]](#)[\[15\]](#) The melting point is reported as the range between t1 and t2.

Boiling Point Determination (Thiele Tube Method)

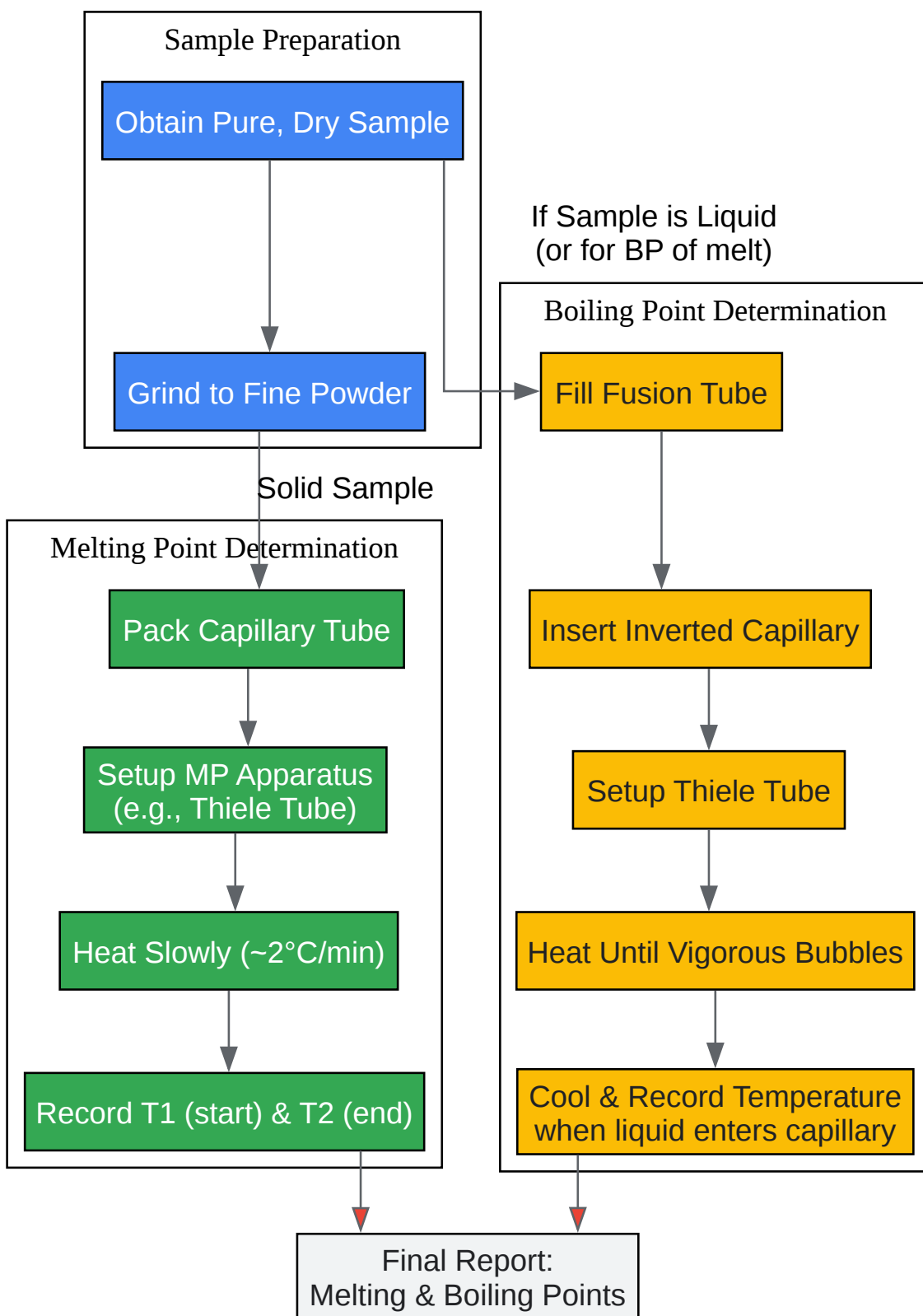
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[13\]](#)[\[16\]](#)

Methodology:

- Sample Preparation: A small quantity (a few milliliters) of the liquid to be tested is placed in a small test tube (fusion tube).[\[13\]](#)[\[17\]](#) A capillary tube, sealed at one end, is placed inside the test tube with its open end submerged in the liquid.[\[13\]](#)[\[18\]](#)
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling liquid like paraffin oil.[\[13\]](#)
- Heating: The Thiele tube is heated gently.[\[13\]](#) As the temperature rises, air trapped in the capillary tube will escape as a stream of bubbles.[\[13\]](#) Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.[\[18\]](#)
- Observation and Recording: The heat source is then removed. The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The temperature at which the liquid is drawn back into the capillary tube is the boiling point of the substance.[\[13\]](#) It is also crucial to record the barometric pressure, as boiling point varies with external pressure.[\[16\]](#)
[\[19\]](#)

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the determination of the physicochemical properties of a solid organic compound like **4-Bromobenzene-1,2-diamine**.



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Caption: Workflow for Physicochemical Characterization.

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- To cite this document: BenchChem. [Physicochemical Properties of 4-Bromobenzene-1,2-diamine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031645#4-bromobenzene-1-2-diamine-melting-point-and-boiling-point]

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